

2-Acetamido-5-nitrobenzoic acid chemical structure and properties

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Compound of Interest

Compound Name: 2-Acetamido-5-nitrobenzoic acid

Cat. No.: B1581663

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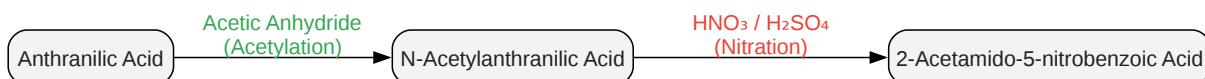
An In-Depth Technical Guide to **2-Acetamido-5-nitrobenzoic Acid**

Introduction

2-Acetamido-5-nitrobenzoic acid is a substituted aromatic carboxylic acid that serves as a versatile intermediate in organic synthesis. Its molecular framework, featuring a carboxylic acid, an acetamido group, and a nitro group, provides multiple reactive sites for chemical modification. This trifunctional nature makes it a valuable building block in medicinal chemistry and materials science. This guide offers a comprehensive overview of its chemical structure, physicochemical properties, synthesis, reactivity, and applications, with a focus on its role in drug discovery and development.

Chemical Structure and Identification

The structure of **2-Acetamido-5-nitrobenzoic acid** is defined by a benzoic acid core with an acetamido group at the C2 position and a nitro group at the C5 position. The presence of the electron-withdrawing nitro group and the ortho-acetamido group significantly influences the molecule's electronic properties and reactivity.



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